

4-Iodophenyl isothiocyanate chemical properties

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Compound of Interest

Compound Name: *4-Iodophenyl isothiocyanate*

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An In-depth Technical Guide to **4-Iodophenyl Isothiocyanate**: Chemical Properties and Applications

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical intermediates is paramount. **4-Iodophenyl isothiocyanate** (4-IPITC) is a versatile building block with significant potential in pharmaceutical synthesis and has demonstrated noteworthy biological activities. This guide provides a comprehensive overview of its chemical properties, spectroscopic data, synthesis, and safety protocols, supported by experimental methodologies and visual diagrams to facilitate understanding.

Core Chemical and Physical Properties

4-Iodophenyl isothiocyanate is a substituted aromatic compound containing both an iodine atom and an isothiocyanate functional group. These features contribute to its unique reactivity and utility in organic synthesis.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₄ INS	[1] [2] [3]
Molecular Weight	261.08 g/mol	[1] [4] [5]
IUPAC Name	1-iodo-4- isothiocyanatobenzene	[1] [2] [5]
CAS Number	2059-76-9	[1] [2] [3] [4]
Appearance	White to cream to yellow to red to brown crystals, powder, or fused solid	[2]
Melting Point	72.0 - 82.0 °C	[2]
Boiling Point (calc.)	630.31 K	[4]
Water Solubility (calc.)	$\log_{10}WS = -3.54$	[4]
Octanol/Water Partition Coefficient (calc.)	$\log P_{O/W} = 3.026$	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **4-Iodophenyl isothiocyanate**.

Spectroscopic Technique	Data Summary	Reference(s)
¹³ C NMR	Spectral data is available in public databases.	[1]
Mass Spectrometry (GC-MS)	NIST Number: 134944; Molecular Ion (M ⁺): 261; Base Peak: 134	[1]
Infrared (IR) Spectroscopy	Vapor phase IR spectrum is available.	[1] [3] [6]

Reactivity, Stability, and Handling

The reactivity of 4-IPITC is primarily dictated by the isothiocyanate group, which is susceptible to nucleophilic attack.^[7] The presence of an iodine atom on the phenyl ring provides a site for various cross-coupling reactions, further enhancing its synthetic utility.^[7]

Stability and Storage: **4-Iodophenyl isothiocyanate** is stable under standard ambient conditions. It should be stored in a tightly closed container in a well-ventilated area, protected from heat and moisture.^[8]

Hazardous Decomposition: Upon combustion, it may produce hazardous substances including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), sulfur oxides, and hydrogen iodide.^[8]

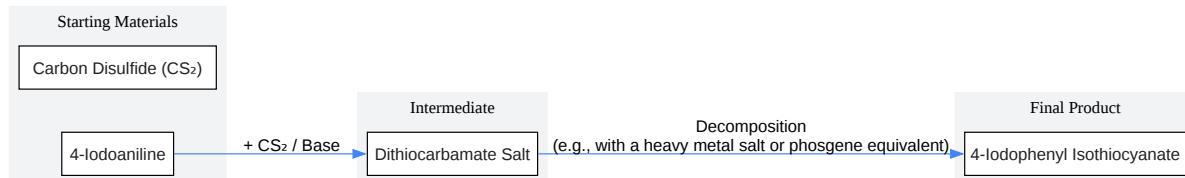
Safety Precautions: This compound is classified as hazardous. It can cause severe skin burns and eye damage, skin and eye irritation, and may cause respiratory irritation.^{[1][5]} It is harmful if swallowed, in contact with skin, or if inhaled.^[5]

Recommended Handling Procedures:

- Always work in a well-ventilated area or under a fume hood.^[8]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[8]
- Avoid breathing dust, fumes, or vapors.^[8]
- Wash hands thoroughly after handling.^[8]
- Ensure eyewash stations and safety showers are readily accessible.^[8]

Synthesis of 4-Iodophenyl Isothiocyanate

A common route for the synthesis of aryl isothiocyanates involves the reaction of the corresponding primary amine with a thiocarbonylating agent.



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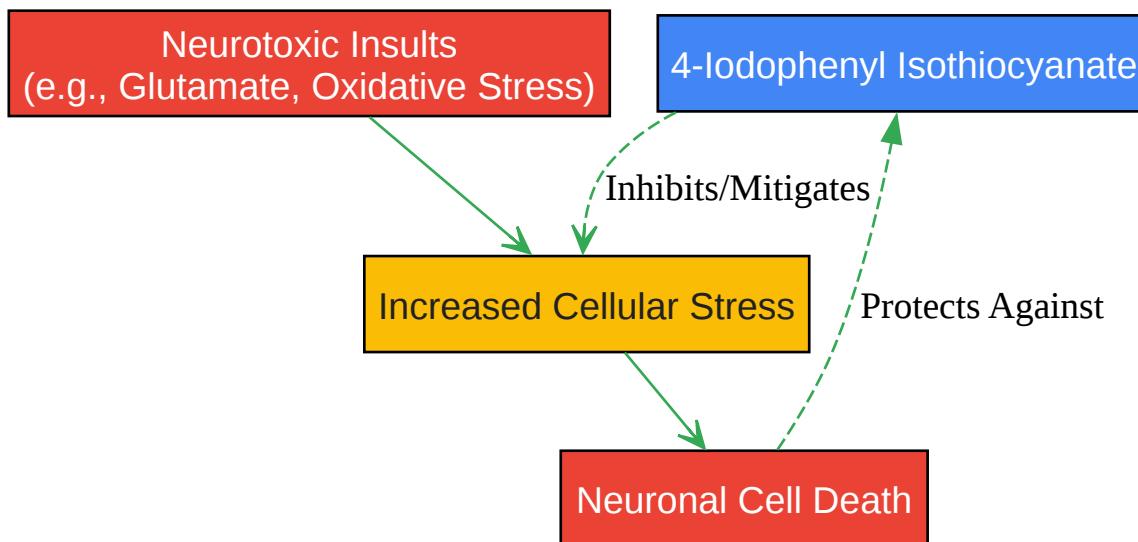
Caption: General synthesis workflow for **4-Iodophenyl Isothiocyanate**.

Applications in Drug Development and Neuroscience

Recent studies have highlighted the potential of 4-IPITC as a neuroprotective agent.[\[9\]](#)

Neuroprotective Effects:

- **In Vitro Studies:** 4-IPITC has been shown to protect primary cortical neurons from various insults, including excessive glutamate exposure, oxygen-glucose deprivation, and oxidative stress.[\[9\]](#) It also demonstrated neurotrophic properties by promoting neurite outgrowth.[\[9\]](#)
- **In Vivo Models:** In a rat model of experimental autoimmune encephalomyelitis (EAE), a model for multiple sclerosis, 4-IPITC delayed the onset of the disease and reduced its overall severity.[\[9\]](#) It also showed promise in a mouse model of Parkinson's disease by mitigating the toxic effects of MPTP.[\[9\]](#)



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Caption: Proposed neuroprotective mechanism of **4-Iodophenyl Isothiocyanate**.

Experimental Protocols

General Protocol for the Synthesis of a Thiourea Derivative from **4-Iodophenyl Isothiocyanate**:

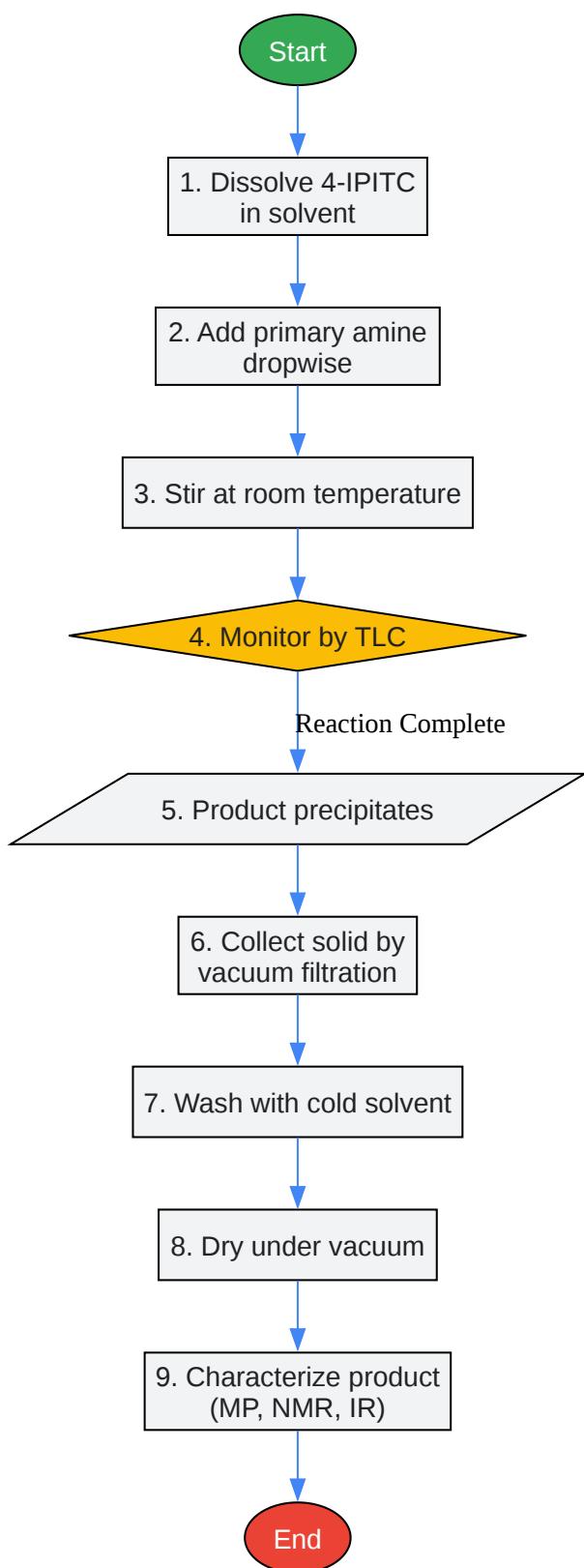
This protocol describes a general method for the reaction of 4-IPITC with a primary amine to form the corresponding N,N'-disubstituted thiourea, a common reaction for isothiocyanates.

Materials:

- **4-Iodophenyl isothiocyanate**
- Primary amine (e.g., benzylamine)
- Solvent (e.g., Dichloromethane or Tetrahydrofuran)
- Stir plate and magnetic stir bar
- Round-bottom flask
- Apparatus for filtration (e.g., Büchner funnel)

Procedure:

- Dissolve 1 equivalent of **4-Iodophenyl isothiocyanate** in a suitable solvent in a round-bottom flask.
- To this stirring solution, add 1 to 1.1 equivalents of the primary amine dropwise at room temperature.
- Allow the reaction mixture to stir at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC). Reactions are often complete within a few hours.
- Upon completion, the thiourea product, which is often a solid, may precipitate from the solution.
- If a precipitate has formed, collect the solid product by vacuum filtration.
- Wash the collected solid with a small amount of cold solvent to remove any unreacted starting materials.
- Dry the product under vacuum.
- The purity and identity of the resulting thiourea can be confirmed by melting point determination, NMR, and IR spectroscopy.



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Caption: Experimental workflow for thiourea synthesis from 4-IPITC.

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References

- 1. 4-Iodophenylisothiocyanate | C7H4INS | CID 74938 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 4-Iodophenyl isothiocyanate, 97% 2 g | Request for Quote | Thermo Scientific Chemicals
[thermofisher.com]
- 3. 4-Iodophenyl isothiocyanate [webbook.nist.gov]
- 4. 4-Iodophenyl isothiocyanate (CAS 2059-76-9) - Chemical & Physical Properties by
Cheméo [chemeo.com]
- 5. 4-Iodophenyl isothiocyanate, 97%, Thermo Scientific 10 g | Buy Online | Thermo Scientific
Chemicals | Fisher Scientific [fishersci.com]
- 6. 4-Iodophenyl isothiocyanate [webbook.nist.gov]
- 7. nbinno.com [nbinno.com]
- 8. fishersci.com [fishersci.com]
- 9. 4-iodophenyl isothiocyanate: a neuroprotective compound - PubMed
[pubmed.ncbi.nlm.nih.gov]
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